

Introduction: The Significance of Saturated Heterocycles in Drug Discovery

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Compound of Interest

Compound Name: *Tert-butyl 1,2-diazepane-1-carboxylate*

CAS No.: 443295-32-7

Cat. No.: B1290674

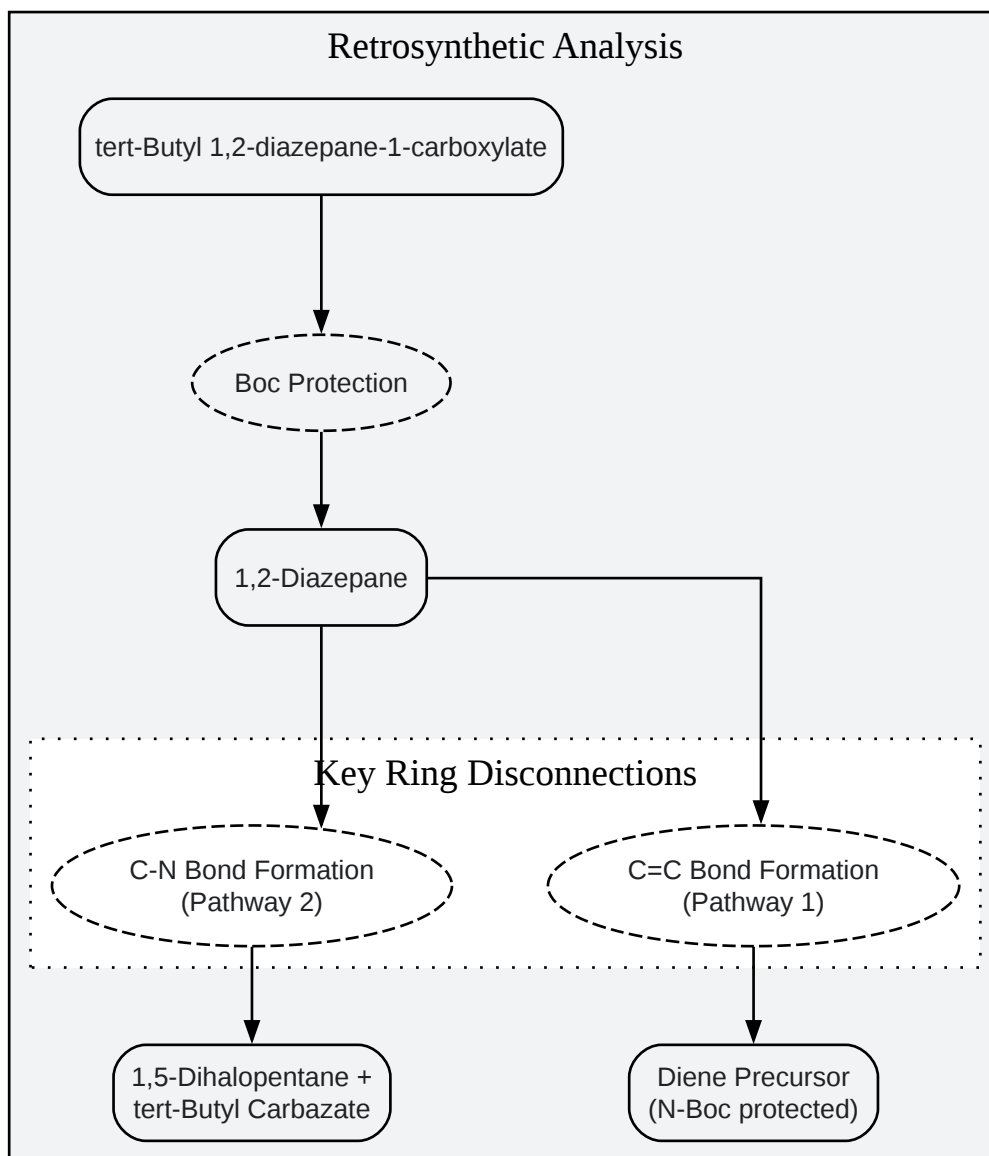
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In the landscape of modern medicinal chemistry, there is a pronounced shift towards molecules with greater three-dimensionality. Saturated, sp^3 -rich heterocyclic scaffolds are increasingly sought after as they often lead to improved physicochemical properties, enhanced selectivity, and novel intellectual property.[1] The 1,2-diazepane framework, a seven-membered saturated ring containing two adjacent nitrogen atoms, represents a valuable, non-planar scaffold for library synthesis. The title compound, **tert-butyl 1,2-diazepane-1-carboxylate**, is a key building block, featuring a tert-butyloxycarbonyl (Boc) protecting group that allows for controlled, sequential functionalization of the two nitrogen atoms. This guide provides an in-depth exploration of robust and scientifically-grounded pathways for its synthesis, focusing on the underlying principles and practical execution.

Retrosynthetic Analysis: Devising a Synthetic Strategy

A logical approach to synthesizing **tert-butyl 1,2-diazepane-1-carboxylate** begins with a retrosynthetic analysis to identify key bond disconnections and strategic precursors. The

primary challenge lies in the formation of the seven-membered ring and the selective protection of one of the two adjacent nitrogen atoms.



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Caption: Retrosynthetic pathways for the target molecule.

Two primary retrosynthetic disconnections are considered the most viable:

- **C-N Bond Formation via Nucleophilic Displacement:** This classical approach involves disconnecting the two C-N bonds of the ring, leading back to a five-carbon electrophilic chain

(e.g., a 1,5-dihalopentane) and a dinucleophilic hydrazine source, such as mono-Boc protected hydrazine (tert-butyl carbazate).

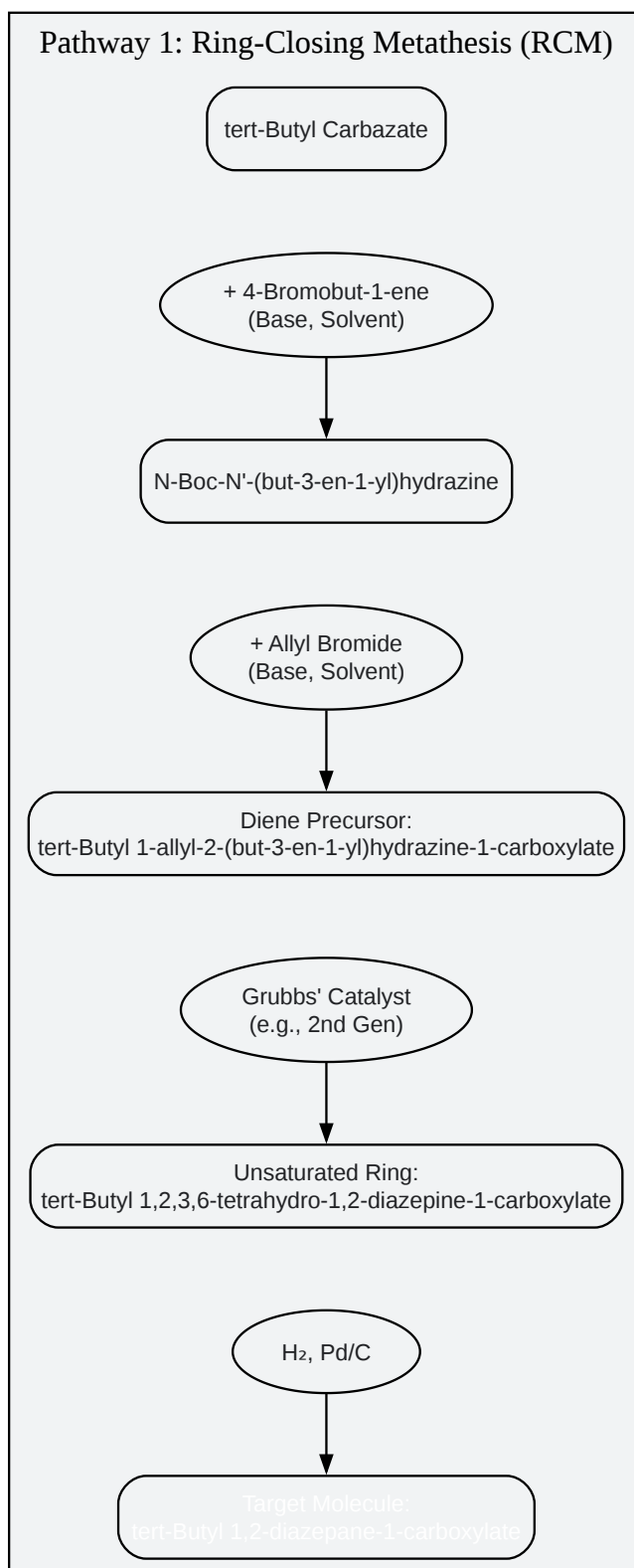
- **C=C Bond Formation via Ring-Closing Metathesis (RCM):** A more contemporary strategy involves disconnecting a carbon-carbon bond within the pentyl chain. This leads to a diene precursor which can be cyclized using an olefin metathesis catalyst. This is followed by the reduction of the newly formed double bond.

This guide will elaborate on these two primary pathways.

Pathway 1: Synthesis via Ring-Closing Metathesis (RCM)

Ring-Closing Metathesis (RCM) has become a cornerstone of modern organic synthesis for constructing cyclic systems, including those of medium size which can be entropically disfavored.^{[2][3]} The power of RCM lies in its functional group tolerance and the reliability of catalysts, such as those developed by Grubbs and Schrock.^[2]

The overall strategy involves synthesizing a diene precursor from tert-butyl carbazate, followed by RCM to form the seven-membered ring, and a final hydrogenation step to yield the saturated diazepane.



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Caption: Workflow for the RCM synthesis pathway.

Causality Behind Experimental Choices

- **Starting Material:** Tert-butyl carbazate is chosen because one nitrogen is already protected with the desired Boc group. This allows for selective alkylation on the more nucleophilic, unprotected -NH₂ terminus.
- **Sequential Alkylation:** A two-step alkylation is necessary to introduce the two different olefinic arms. The choice of base (e.g., K₂CO₃ or NaH) and solvent (e.g., DMF or THF) is critical to achieve high yields without side reactions.
- **Catalyst Selection:** Second-generation Grubbs catalysts are generally preferred for their higher activity and broader functional group tolerance compared to first-generation catalysts. [3] The reaction is typically run at high dilution to favor the intramolecular RCM reaction over intermolecular polymerization. The driving force for the reaction is the formation of volatile ethylene gas, which is removed from the system.[3]
- **Hydrogenation:** The final reduction of the C=C bond is a standard procedure, typically achieved with hydrogen gas and a palladium on carbon (Pd/C) catalyst, to yield the desired saturated ring.

Experimental Protocol: RCM Pathway

Step 1: Synthesis of tert-Butyl 2-(but-3-en-1-yl)hydrazine-1-carboxylate

- To a solution of tert-butyl carbazate (1.0 eq) in acetonitrile, add potassium carbonate (1.5 eq).
- Add 4-bromobut-1-ene (1.05 eq) dropwise at room temperature.
- Heat the mixture to 60 °C and stir for 12-16 hours, monitoring by TLC.
- After completion, cool the reaction, filter off the solids, and concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography to yield the mono-alkylated product.

Step 2: Synthesis of the Diene Precursor

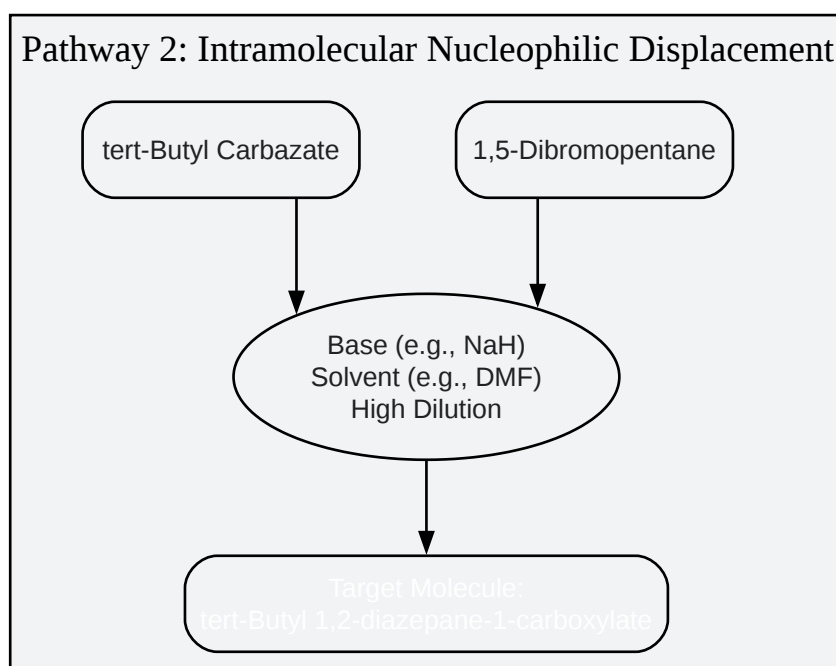
- Dissolve the mono-alkylated product from Step 1 (1.0 eq) in dry THF and cool to 0 °C.
- Add sodium hydride (60% dispersion in mineral oil, 1.2 eq) portion-wise.
- Allow the mixture to warm to room temperature and stir for 1 hour.
- Cool the reaction back to 0 °C and add allyl bromide (1.1 eq) dropwise.
- Stir at room temperature for 4-6 hours until the reaction is complete (TLC).
- Quench the reaction carefully with saturated aqueous NH₄Cl solution.
- Extract the product with ethyl acetate, dry the organic layer over Na₂SO₄, and concentrate. Purify by column chromatography.

Step 3 & 4: Ring-Closing Metathesis and Hydrogenation

- Dissolve the diene precursor (1.0 eq) in dry, degassed dichloromethane to a final concentration of 0.01 M.
- Add Grubbs' second-generation catalyst (0.05 eq) and reflux the mixture under a nitrogen atmosphere for 4-8 hours.
- Monitor the reaction for the consumption of starting material and the evolution of ethylene.
- Upon completion, concentrate the reaction mixture and purify via column chromatography to isolate the unsaturated diazepine.
- Dissolve the purified unsaturated ring in methanol or ethanol.
- Add 10% Palladium on carbon (10% w/w).
- Stir the mixture under a hydrogen atmosphere (balloon or Parr shaker) until the reaction is complete.
- Filter the reaction through Celite to remove the catalyst and concentrate the filtrate to yield the final product, **tert-butyl 1,2-diazepane-1-carboxylate**.

Pathway 2: Synthesis via Intramolecular Nucleophilic Displacement

This pathway represents a more traditional but highly effective method for forming heterocyclic rings. It relies on the construction of the seven-membered ring through a double nucleophilic substitution reaction between a dinucleophile (hydrazine) and a dielectrophile (a 1,5-dihalopentane).



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Caption: Workflow for the Nucleophilic Displacement pathway.

Causality Behind Experimental Choices

- **Reagent Selection:** Tert-butyl carbazate is again the ideal starting hydrazine. 1,5-dibromopentane is a common and effective five-carbon dielectrophile. Other dihalides or ditosylates can also be used.
- **Base and Reaction Conditions:** A strong, non-nucleophilic base like sodium hydride (NaH) is required to deprotonate both nitrogen atoms of the hydrazine, forming a highly reactive dianion intermediate.^{[4][5]} The reaction is performed under high-dilution conditions to favor

the intramolecular cyclization over intermolecular polymerization, which is a common competing side reaction in the formation of medium-sized rings.

- One-Pot Procedure: This method has the significant advantage of potentially being a one-pot reaction, making it more step-economical than the RCM approach.

Experimental Protocol: Nucleophilic Displacement Pathway

- Set up a three-neck flask under a nitrogen atmosphere, equipped with a dropping funnel.
- Add dry, high-boiling solvent such as DMF to the flask.
- Add sodium hydride (60% dispersion, 2.2 eq) to the solvent and cool to 0 °C.
- Dissolve tert-butyl carbazate (1.0 eq) and 1,5-dibromopentane (1.05 eq) in a separate portion of dry DMF.
- Using a syringe pump, add the solution of reagents dropwise to the stirred NaH suspension over a period of 8-12 hours to maintain high dilution.
- After the addition is complete, allow the reaction to stir at room temperature overnight.
- Monitor the reaction by GC-MS or LC-MS for the formation of the product.
- Carefully quench the reaction by the slow addition of water at 0 °C.
- Extract the product with ethyl acetate or diethyl ether.
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to yield **tert-butyl 1,2-diazepane-1-carboxylate**.

Data Summary and Pathway Comparison

Parameter	Pathway 1: RCM	Pathway 2: Nucleophilic Displacement
Number of Steps	4 (Mono-alkylation, Di-alkylation, RCM, Hydrogenation)	1 (One-pot cyclization)
Key Reagents	Grubbs' Catalyst, H ₂ /Pd-C	NaH, 1,5-Dibromopentane
Key Conditions	High dilution for RCM	High dilution for cyclization
Advantages	Modular; easy to introduce diversity in the backbone.	Step-economical; potentially higher overall yield.
Disadvantages	Longer sequence; expensive catalyst; removal of Ru traces.	Risk of polymerization; requires careful control of addition rate.
Typical Yield	Moderate to Good (over 4 steps)	Good to Excellent (for the single step)

Conclusion

The synthesis of **tert-butyl 1,2-diazepane-1-carboxylate** can be achieved through several strategic pathways. The Ring-Closing Metathesis (RCM) approach offers a modern, reliable, and modular route that is well-suited for creating analogs by modifying the olefinic precursors. While it involves multiple steps, each reaction is generally high-yielding and predictable. In contrast, the Intramolecular Nucleophilic Displacement pathway provides a more direct and step-economical route. Its success hinges on carefully controlling reaction conditions, particularly high dilution, to favor the desired intramolecular cyclization over competing polymerization. The choice between these pathways will depend on the specific requirements of the research program, including scale, cost, available equipment, and the need for analog synthesis. Both methods provide a robust foundation for accessing this valuable sp³-rich heterocyclic building block for drug discovery and development.

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